

1-Fluoropropan-2-ol physical properties

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Compound of Interest

Compound Name: **1-Fluoropropan-2-ol**

Cat. No.: **B1329784**

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An In-depth Technical Guide to the Physical Properties of **1-Fluoropropan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key physical properties of **1-Fluoropropan-2-ol** (CAS No: 430-50-2), a fluorinated organic compound of interest in various chemical and pharmaceutical applications. The information presented herein is curated from multiple sources to ensure accuracy and relevance for scientific and developmental work.

Core Physical and Chemical Properties

1-Fluoropropan-2-ol is a clear, faintly yellow liquid.[\[1\]](#) Its molecular and structural characteristics are fundamental to its physical behavior and reactivity.

Molecular Formula: C₃H₇FO[\[1\]](#)[\[2\]](#) Molecular Weight: 78.09 g/mol [\[1\]](#)[\[3\]](#)[\[4\]](#) InChI Key: WPUWNCWLDZMYSC-UHFFFAOYSA-N[\[1\]](#) Canonical SMILES: CC(CF)O[\[2\]](#)

Quantitative Physical Properties Summary

The following table summarizes the key quantitative physical properties of **1-Fluoropropan-2-ol**. These values are essential for experimental design, process development, and safety assessments.

Property	Value	Notes and Conditions
Density	0.959 g/cm ³	
Boiling Point	85.1 °C	at 760 mmHg
Flash Point	33.3 °C	
Refractive Index	1.3822	
Vapor Pressure	44.8 mmHg	at 25 °C
pKa	13.99 ± 0.20	Predicted
LogP	0.33670	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	1	
Exact Mass	78.048093005 Da	

(Data sourced from LookChem[2])

Experimental Protocols: Determination of Physical Properties

Accurate determination of physical properties is crucial for compound characterization. The following section details a generalized experimental protocol for determining the boiling point of a liquid such as **1-Fluoropropan-2-ol** using the distillation method.

Protocol: Boiling Point Determination by Distillation

This method is suitable for determining the boiling point of a liquid at atmospheric pressure.

Apparatus:

- Round-bottom flask

- Distillation head
- Condenser
- Receiving flask
- Thermometer (with appropriate range)
- Heating mantle or oil bath
- Boiling chips
- Clamps and stand

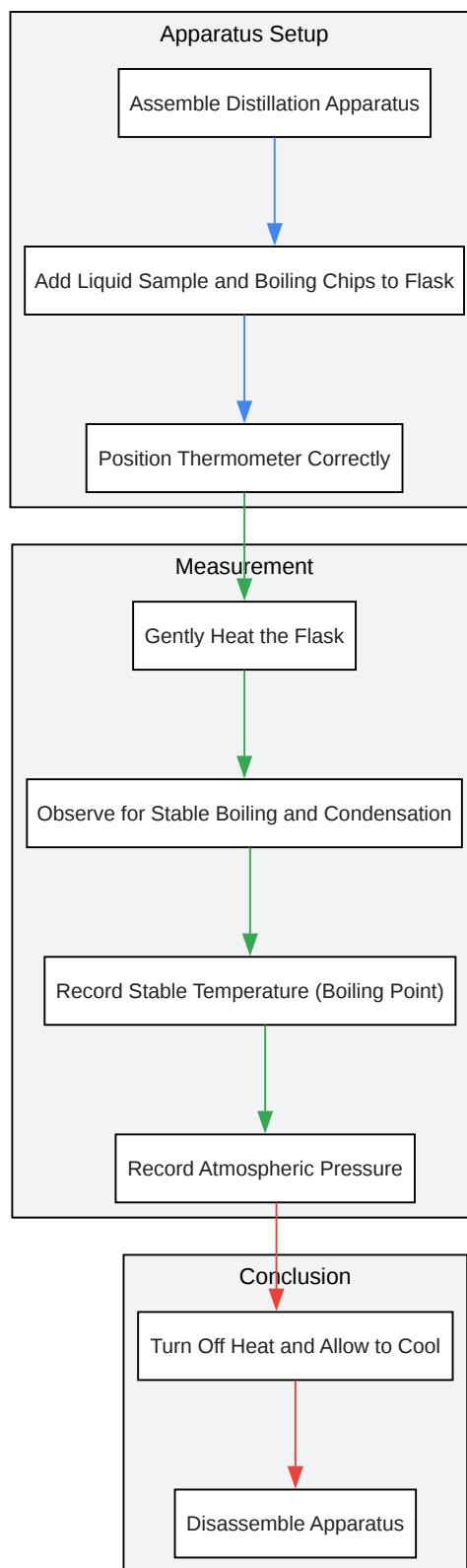
Procedure:

- **Assembly:** Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all joints are securely clamped.
- **Sample Preparation:** Fill the round-bottom flask to approximately two-thirds of its volume with the liquid sample (**1-Fluoropropan-2-ol**). Add a few boiling chips to ensure smooth boiling. [\[5\]](#)
- **Thermometer Placement:** Position the thermometer in the distillation head such that the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Heating:** Begin heating the flask gently using a heating mantle or oil bath.
- **Observation:** Observe the liquid and the thermometer. The temperature will rise and then stabilize as the liquid begins to boil and its vapor condenses in the condenser.
- **Data Recording:** Record the stable temperature at which the liquid boils and condenses. This temperature is the boiling point of the liquid. It is important to also record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[\[6\]](#)

- Completion: Once the boiling point is determined, turn off the heat source and allow the apparatus to cool down before disassembly.

Visualized Experimental Workflow

The following diagram illustrates the generalized workflow for the determination of the boiling point of a liquid.

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Caption: Workflow for Boiling Point Determination.

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